

Personal protective equipment for handling (R)-(1,4-Dioxan-2-yl)methanol

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Compound of Interest

Compound Name: (R)-(1,4-Dioxan-2-yl)methanol

Cat. No.: B591815

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Essential Safety and Handling Guide for (R)-(1,4-Dioxan-2-yl)methanol

This guide provides immediate, essential safety and logistical information for handling **(R)-(1,4-Dioxan-2-yl)methanol** (CAS No: 406913-88-0). The following procedures are designed to ensure the safety of researchers, scientists, and drug development professionals by outlining necessary personal protective equipment, operational protocols, and disposal plans.

Hazard Identification and Personal Protective Equipment (PPE)

(R)-(1,4-Dioxan-2-yl)methanol is classified with the following hazards:

- Harmful if swallowed[1]
- Causes skin irritation[1]
- Causes serious eye irritation[1]
- Harmful if inhaled[1]
- May cause respiratory irritation[1]

Due to these potential hazards, stringent adherence to the recommended personal protective equipment is mandatory.

Protection Type	Specific Recommendations	Rationale
Eye Protection	Safety glasses. Ensure an eye bath is readily available.[2]	To prevent eye irritation from splashes or vapors.[2]
Hand Protection	Protective gloves (e.g., nitrile, neoprene).[3]	To prevent skin contact which may cause irritation and redness.[2]
Respiratory Protection	Use in a well-ventilated area, preferably a chemical fume hood.[3] A self-contained breathing apparatus must be available in case of emergency. A respiratory protective device with a particle filter may be necessary.[2]	To avoid inhalation of mists or dust which can cause respiratory irritation.
Skin and Body Protection	Protective clothing, such as a lab coat.[2]	To prevent skin contact and contamination of personal clothing.

Operational Plan: Step-by-Step Handling Protocol

1. Preparation and Engineering Controls:

- Work Area: All handling of **(R)-(1,4-Dioxan-2-yl)methanol** should be conducted in a well-ventilated area. For procedures that may generate mists or dust, use only with closed system ventilation.[2]
- Ventilation: Ensure there is sufficient ventilation in the handling area.[2]
- Emergency Equipment: Confirm that a safety shower and an eyewash station are easily accessible.[2]

2. Handling the Compound:

- Avoid the formation or spread of mists and dust in the air.[\[2\]](#)
- Like other ethers, 1,4-dioxane derivatives may form explosive peroxides upon exposure to air and light, especially during prolonged storage.[\[3\]](#)

3. Storage:

- Store in a cool, well-ventilated area.[\[2\]](#)
- Keep the container tightly closed.[\[2\]](#)
- The recommended storage temperature is 2-8 °C.[\[2\]](#)
- Must only be kept in its original packaging.[\[2\]](#)
- Store away from oxidizing agents and strong acids.[\[3\]](#)

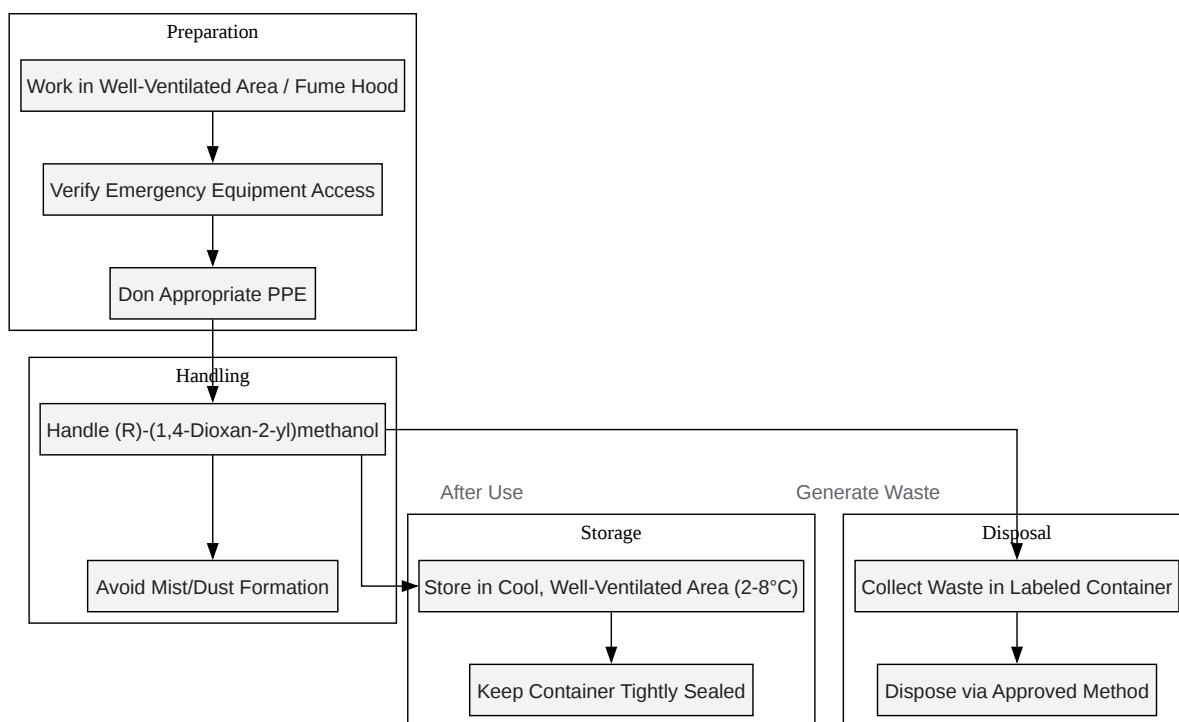
Emergency Procedures

- Skin Contact: Wash immediately with plenty of soap and water.[\[2\]](#)
- Eye Contact: Bathe the eye with running water for 15 minutes.[\[2\]](#)
- Ingestion: Do not induce vomiting. Wash out the mouth with water. If the person is conscious, give half a litre of water to drink immediately and transfer them to a hospital as soon as possible.[\[2\]](#)
- Inhalation: Remove the casualty from exposure, ensuring your own safety while doing so, and consult a doctor.[\[2\]](#)
- Spills: Mark out the contaminated area and prevent access to unauthorized personnel. If outside, keep bystanders upwind and away from the danger point. Do not discharge into drains or rivers. Transfer the spilled material to a closable, labeled salvage container for disposal by an appropriate method.[\[2\]](#)

Disposal Plan

- Contaminated materials and the compound itself should be transferred to a closable, labeled salvage container for disposal by an appropriate, approved method.^[2]
- Do not discharge into drains or rivers.^[2]

Safety Workflow Diagram



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Caption: Workflow for Safely Handling **(R)-(1,4-Dioxan-2-yl)methanol**.

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